

De Novo Synthesis of Geissoschizoline and its Analogs: A Guide for Researchers

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Compound of Interest

Compound Name: *Geissoschizoline*

Cat. No.: *B1216679*

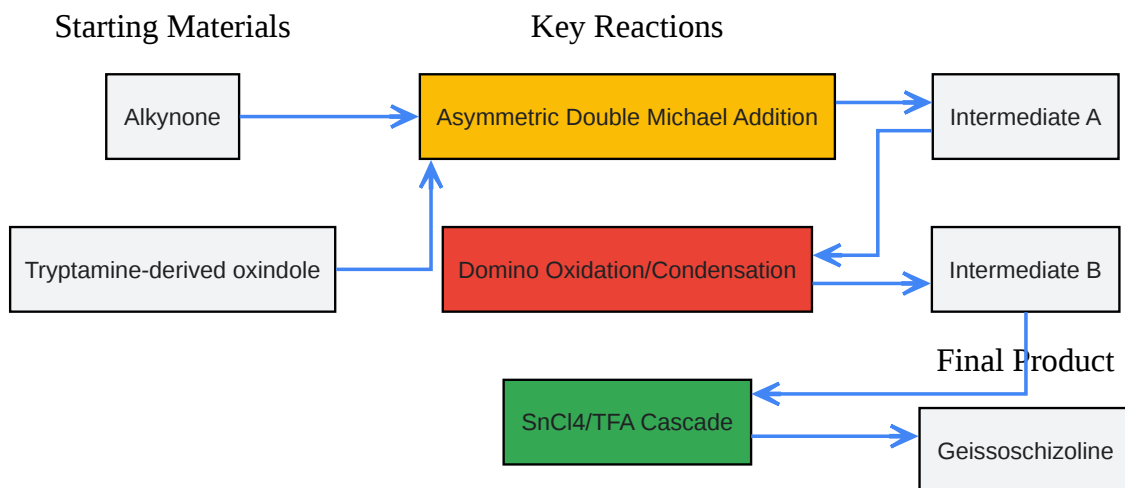
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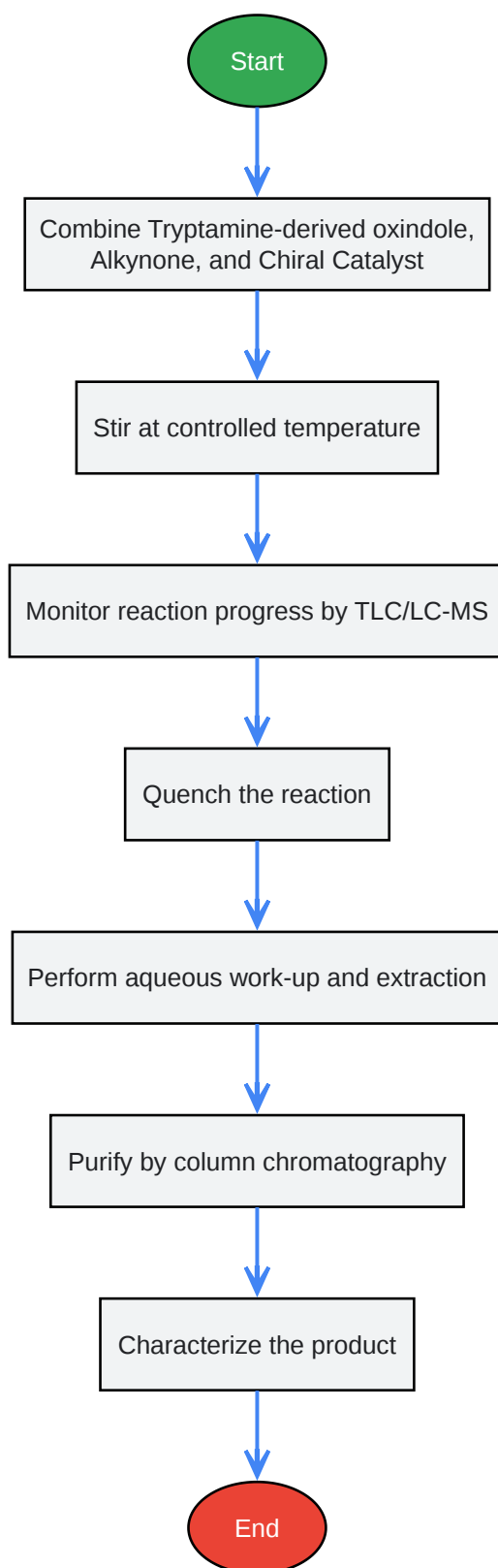
For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of the de novo synthesis of **Geissoschizoline**, a promising alkaloid natural product with potential therapeutic applications, particularly in the field of neurodegenerative diseases. Detailed application notes and experimental protocols for the synthesis of **Geissoschizoline** are presented, along with strategies for the creation of its analogs.

Geissoschizoline, a complex indole alkaloid, has garnered significant attention for its intriguing chemical architecture and its notable biological activities. Recent studies have highlighted its potential as a multi-target agent for Alzheimer's disease, attributed to its ability to inhibit cholinesterases and exert anti-inflammatory effects.[1][2] This has spurred efforts to develop efficient synthetic routes to access this molecule and its derivatives for further pharmacological investigation.

Synthetic Strategy Overview

A recently developed 15-step de novo synthesis of **Geissoschizoline** provides a landmark achievement in the total synthesis of this natural product.[2][3] The strategy relies on a series of key transformations to construct the intricate pentacyclic core of the molecule. The logical workflow of this synthesis is outlined below.





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References

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